

Personal protective equipment for handling pyrocatechol

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Compound of Interest

Compound Name: *pyrocatechol*

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Essential Safety and Handling Guide for Pyrocatechol

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **pyrocatechol** (also known as 1,2-dihydroxybenzene). Adherence to these procedures is essential to minimize risks and ensure a safe working environment.

Pyrocatechol is a hazardous chemical that is toxic if swallowed or in contact with skin, causes severe skin and eye irritation, and is suspected of causing genetic defects and cancer.^{[1][2][3]} It can be rapidly absorbed through the skin.^[3]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the first line of defense against exposure. All personnel must use the following equipment when handling **pyrocatechol**.

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles / Face Shield	Wear chemical safety goggles or glasses with side-shields meeting government standards such as NIOSH (US) or EN 166 (EU). [2] [3] A face shield is recommended for additional protection. [2] [3]
Skin Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended. [1] [2] [4] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact. [2] [3]
Protective Clothing	Wear a standard lab coat or a chemical-resistant apron. [2] For operations with a high risk of exposure, a full chemical-resistant suit may be necessary. [2] [5]	
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if ventilation is poor or if dust is generated. [2] [5] A full-face particle respirator (Type N100/P3) is advised. [3] [4]
Self-Contained Breathing Apparatus (SCBA)	An SCBA is required for emergency situations, such as a large spill. [1] [2] [5]	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **pyrocatechol** is crucial for safety.

Preparation

- Ventilation: Always handle **pyrocatechol** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Inspect Equipment: Before starting work, carefully inspect all PPE for any damage or defects.[\[2\]](#)
- Locate Safety Equipment: Ensure you know the location of the nearest eyewash station and safety shower.[\[2\]](#)
- Spill Kit: Confirm that a spill kit appropriate for chemical spills is readily available.[\[2\]](#)
- Review Safety Data Sheet (SDS): Read and understand all safety precautions outlined in the product's SDS before use.[\[1\]](#)[\[7\]](#)

Handling

- Avoid Contact: Prevent all contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Control Dust: Avoid creating and inhaling **pyrocatechol** dust.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Use Tools: Utilize spatulas or other appropriate tools to handle the solid material, avoiding direct hand contact.[\[2\]](#)
- No Personal Items: Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)[\[2\]](#)
- Container Management: Keep the **pyrocatechol** container tightly sealed when not in immediate use.[\[2\]](#)[\[3\]](#)

Post-Handling

- Hygiene: Thoroughly wash hands and any potentially exposed skin with soap and water immediately after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Decontamination: Clean and decontaminate the work surface and any equipment used.[\[2\]](#)

- PPE Disposal: Carefully remove and dispose of all contaminated PPE as hazardous waste.
[\[2\]](#)

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Security: The storage area should be locked to restrict access.[\[1\]](#)[\[4\]](#)
- Container: Keep the container tightly closed.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Incompatibilities: Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[1\]](#)[\[2\]](#) Protect from direct sunlight and air exposure.[\[3\]](#)[\[6\]](#)

Emergency Response Plan

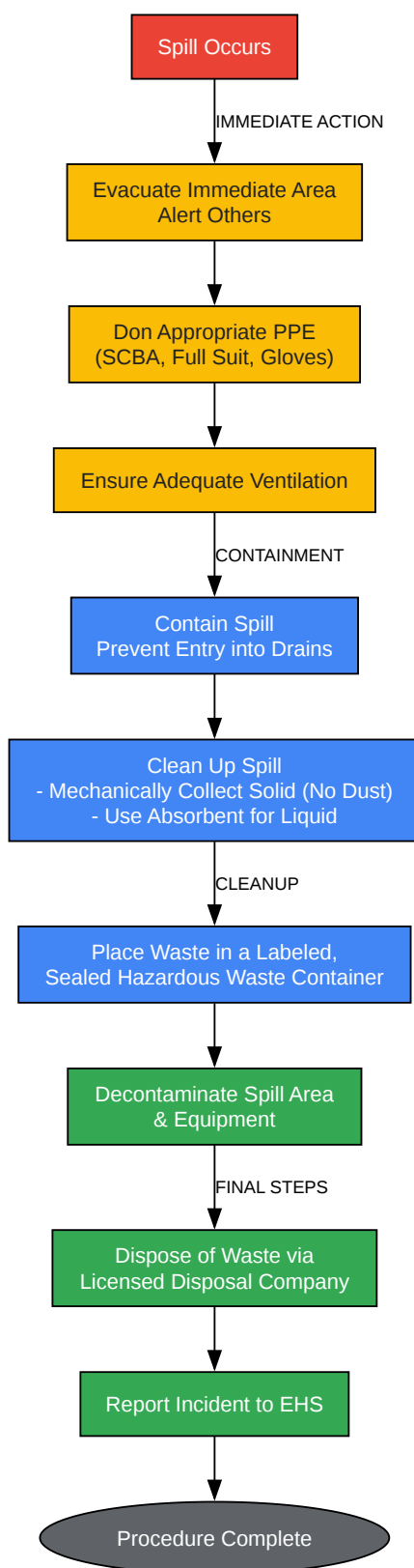
Immediate and correct response to an emergency is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with a gentle but large stream of water for at least 15-30 minutes, holding the eyelids apart.[1][6] Remove contact lenses if it is safe to do so.[1][3] Seek immediate medical attention.[6][7][8]
Skin Contact	Immediately remove all contaminated clothing. [1][6] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[6] Seek immediate medical attention.[6][8]
Ingestion	Do NOT induce vomiting.[6] Rinse the mouth thoroughly with water and drink plenty of water. [7][8] Call a physician or poison control center immediately.[3][6][7] If directed, crushed activated carbon may be administered.[1]
Inhalation	Move the person to fresh air.[6] If breathing is difficult or has stopped, provide artificial respiration.[6] Seek immediate medical attention.

Spill Response Protocol

In the event of a **pyrocatechol** spill, follow the workflow below. The primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.



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Caption: Workflow for handling a **pyrocatechol** spill.

Disposal Plan

All **pyrocatechol**-containing waste is considered hazardous and must be managed accordingly.

- **Waste Collection:** Collect all waste, including contaminated PPE and cleaning materials, in a designated, clearly labeled, and tightly sealed container.^{[2][3]}
- **Regulatory Compliance:** Dispose of the waste in strict accordance with all local, regional, and national environmental regulations.^[7]
- **Professional Disposal:** It is recommended to use a licensed and qualified hazardous waste disposal company.^[3] A common disposal method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.^[3]
- **Packaging:** Contaminated containers must be treated with the same precautions as the chemical itself and disposed of as hazardous waste.^[7]

Occupational Exposure Limits

The following table summarizes established occupational exposure limits for **pyrocatechol**.

Parameter	Value	Issuing Body
TWA (Time-Weighted Average)	5 ppm (20 mg/m ³)	OSHA P0
STEL (Short-Term Exposure Limit)	20 ppm	OSHA P0
BEI (Biological Exposure Indices)	1.5% of hemoglobin (Methemoglobin)	ACGIH

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